

Val-Gly-Ser-Glu: A Technical Safety and Handling Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Val-Gly-Ser-Glu

Cat. No.: B1330616

[Get Quote](#)

This technical guide provides an in-depth overview of the safety data, handling procedures, and relevant experimental protocols for the tetrapeptide **Val-Gly-Ser-Glu**. The information is intended for researchers, scientists, and professionals in the field of drug development and biomedical research.

Chemical and Physical Properties

The fundamental chemical and physical characteristics of **Val-Gly-Ser-Glu** are summarized below.

Property	Value
Chemical Name	L-valylglycyl-L-seryl-L-glutamic acid
Synonyms	VGSE, Eosinophilotactic Tetrapeptide (VGSE) [1] [2]
CAS Number	61756-22-7 [2] [3]
Molecular Formula	C15H26N4O8 [1] [2]
Molecular Weight	390.39 g/mol [1] [2]
Appearance	White crystalline powder [4] [5] [6]
Solubility	Partially soluble in cold water [4]
Storage Temperature	10°C - 25°C [2]

Toxicological and Hazard Information

A specific Safety Data Sheet (SDS) for **Val-Gly-Ser-Glu** is not readily available. Therefore, the safety profile is extrapolated from the properties of its constituent amino acids and general knowledge of peptide safety. Peptides are generally considered to have a low irritation potential and are well-tolerated by the skin.[\[7\]](#)

Hazard Category	Description
Acute Oral Toxicity	Data not available for Val-Gly-Ser-Glu. For its constituent amino acid L-Valine, it is not considered hazardous by the 2012 OSHA Hazard Communication Standard. [8] For other peptides, the LD50 is reported to be > 2,000 mg/kg, classifying them as nontoxic. [9]
Skin Irritation/Corrosion	Not expected to be a skin irritant. Peptides are generally considered non-irritating to the skin. [7] [10] For L-Valine, no known effect on skin contact is reported. [4]
Eye Irritation/Damage	May cause slight eye irritation. [4] For L-Valine, it is considered slightly hazardous in case of eye contact. [4] It is recommended to use eye protection when handling the substance in powdered form. [11]
Sensitization	Not expected to be a sensitizer. Peptides are not typically associated with skin sensitization. [7]
Mutagenicity/Genotoxicity	No data available for Val-Gly-Ser-Glu. However, its constituent amino acids are not known to be mutagenic.
Carcinogenicity	Not classified as a carcinogen.
Inhalation	May cause irritation to the respiratory tract if inhaled as a dust. [4] It is advisable to provide appropriate exhaust ventilation where dust is formed. [11]
Ingestion	May cause irritation to the tissues of the mouth, esophagus, and digestive system if ingested in large quantities. [4]

Handling, Storage, and Personal Protective Equipment (PPE)

Proper handling and storage procedures are crucial for maintaining the integrity of **Val-Gly-Ser-Glu** and ensuring laboratory safety.

Aspect	Recommendation
Handling	Handle in accordance with good industrial hygiene and safety practices. Avoid contact with skin, eyes, and clothing. Avoid dust formation. [8]
Storage	Store in a cool, dry, and well-ventilated place. [8] Keep the container tightly closed. [8] Recommended storage temperature is between 10°C and 25°C. [2]
Eye/Face Protection	Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). [11] Chemical safety goggles are recommended. [4] [8]
Skin Protection	Handle with gloves. [11] Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact. [11]
Respiratory Protection	Respiratory protection is not required under normal use conditions. [11] If dust is generated, use a type N95 (US) or type P1 (EN 143) dust mask. [11]
Spill Response	Wipe up the spill, place it in a sealed bag or container, and dispose of it properly. [5] Wash the spill site after material pickup is complete. [5]
Fire Fighting	Use a tri-class dry chemical fire extinguisher. [5] When heated to decomposition, it may emit toxic fumes of carbon and nitrogen oxides. [5] [8]

Experimental Protocols for Safety Assessment

Standardized in vitro methods are essential for evaluating the safety of peptides like **Val-Gly-Ser-Glu**.

4.1. In Vitro Cytotoxicity Assay (MTT Assay)

- Objective: To assess the potential of the test substance to induce cell death.
- Methodology:
 - Cell Culture: Human dermal fibroblasts (e.g., ATCC PCS-201-012) are cultured in appropriate media and conditions.
 - Exposure: Cells are seeded in 96-well plates and exposed to various concentrations of **Val-Gly-Ser-Glu** for 24 hours.
 - MTT Addition: MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution is added to each well and incubated for 4 hours, allowing viable cells to convert MTT into formazan crystals.
 - Solubilization: The formazan crystals are dissolved using a solubilization solution (e.g., DMSO).
 - Absorbance Reading: The absorbance is measured at 570 nm using a microplate reader. Cell viability is calculated as a percentage relative to the untreated control.

4.2. In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method

- Objective: To assess the potential of the test substance to cause skin irritation.
- Methodology:
 - Tissue Culture: Reconstructed human epidermis tissues (e.g., EpiDerm™) are cultured at the air-liquid interface.
 - Exposure: A defined amount of **Val-Gly-Ser-Glu** is applied topically to the tissue surface for 60 minutes.

- Incubation and Rinsing: Tissues are incubated, and then the test substance is rinsed off.
- Post-Incubation: Tissues are transferred to fresh media and incubated for 42 hours.
- Viability Assessment: Tissue viability is determined using the MTT assay as described above. A reduction in viability below a certain threshold (e.g., 50%) indicates irritation potential.

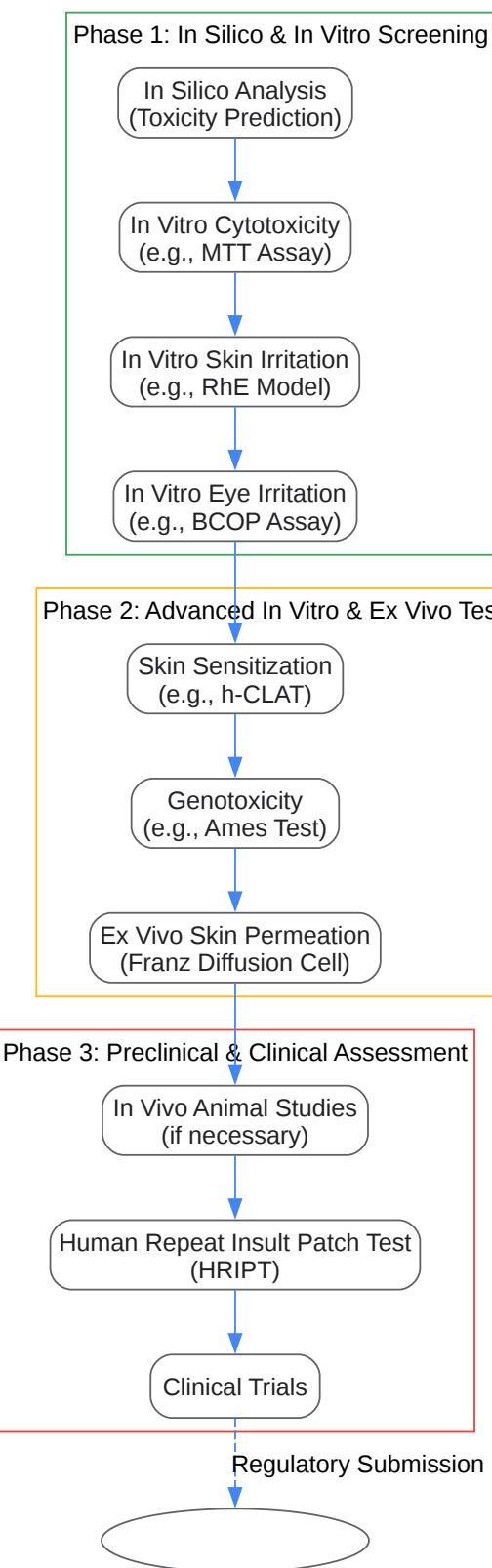
4.3. In Vitro Eye Irritation: Bovine Corneal Opacity and Permeability (BCOP) Test Method

- Objective: To assess the potential of the test substance to cause severe eye irritation or corrosion.
- Methodology:
 - Corneal Preparation: Freshly isolated bovine corneas are mounted in holders.
 - Exposure: The test substance is applied to the epithelial surface of the cornea for a defined period (e.g., 10 minutes).
 - Opacity Measurement: The opacity of the cornea is measured using an opacitometer before and after exposure.
 - Permeability Measurement: The permeability of the cornea is determined by measuring the amount of fluorescein that passes through the cornea.
 - Scoring: An in vitro irritancy score is calculated based on the opacity and permeability values to predict the in vivo eye irritation potential.

Visualizations: Workflows and Pathways

5.1. Experimental Workflow for Peptide Safety Assessment

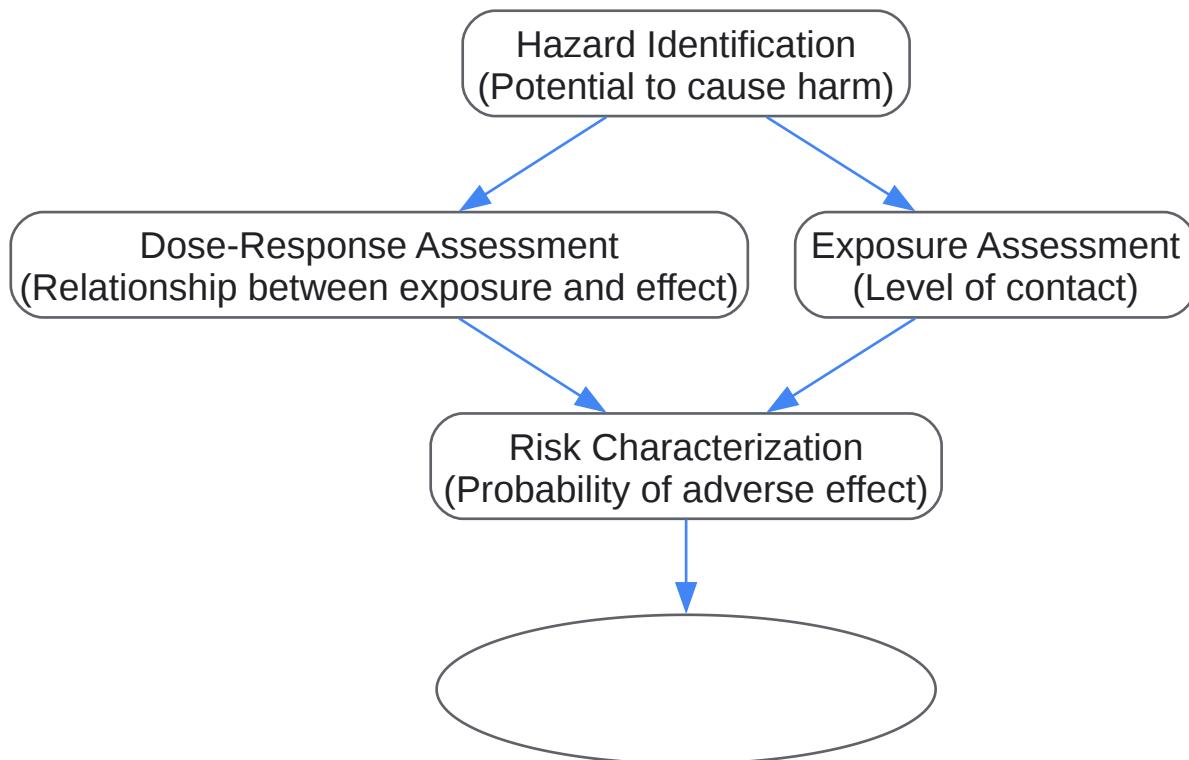
The following diagram illustrates a typical workflow for assessing the safety of a novel peptide.

[Click to download full resolution via product page](#)

Caption: A stepwise workflow for comprehensive peptide safety evaluation.

5.2. Logical Relationship for Hazard Identification and Risk Assessment

This diagram outlines the logical process of identifying hazards and assessing risks associated with a chemical substance.



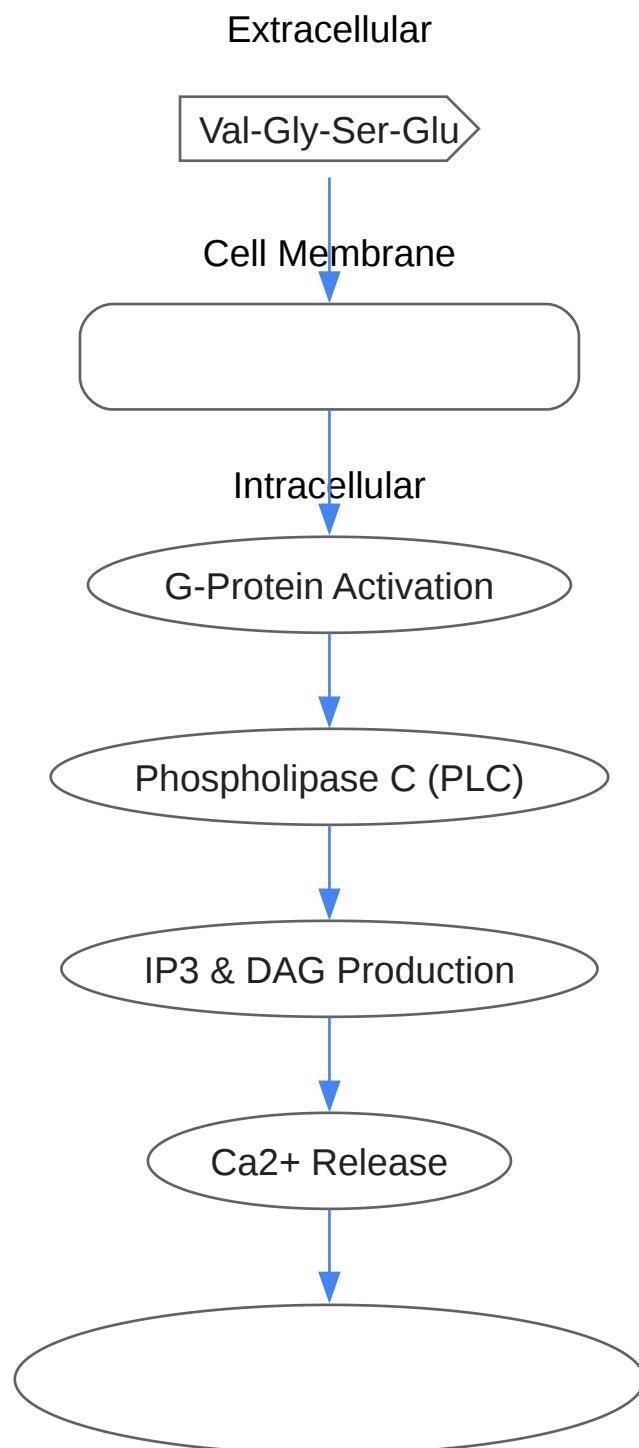
[Click to download full resolution via product page](#)

Caption: The process of chemical hazard identification and risk assessment.

5.3. Simplified Signaling Pathway for Eosinophil Chemoattraction

Val-Gly-Ser-Glu is known as an Eosinophil Chemotactic Factor-A (ECF-A) tetrapeptide.[3][12]

It selectively enhances human eosinophil complement receptors.[12] The diagram below illustrates a simplified potential signaling pathway.



[Click to download full resolution via product page](#)

Caption: A putative signaling cascade for **Val-Gly-Ser-Glu**-mediated eosinophil chemotaxis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. H-Val-Gly-Ser-Glu-OH | C15H26N4O8 | CID 14728932 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. H-Val-Gly-Ser-Glu-OH | 61756-22-7 | FV108801 | Biosynth [biosynth.com]
- 3. VAL-GLY-SER-GLU | 61756-22-7 [chemicalbook.com]
- 4. foodsweeteners.com [foodsweeteners.com]
- 5. L-Valine SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 6. cellseco.com [cellseco.com]
- 7. hlextact.com [hlextact.com]
- 8. fishersci.com [fishersci.com]
- 9. cir-reports.cir-safety.org [cir-reports.cir-safety.org]
- 10. Tetrapeptide-14 Ingredient Allergy Safety Information [skinsafeproducts.com]
- 11. peptide.com [peptide.com]
- 12. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. [Val-Gly-Ser-Glu: A Technical Safety and Handling Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1330616#val-gly-ser-glu-safety-data-sheet-information>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com